

Molecular weight and formula of cis-2-Buten-1-Ol

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Compound of Interest

Compound Name: *cis-2-Buten-1-Ol*

Cat. No.: *B1594861*

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An In-depth Technical Guide to cis-2-Buten-1-Ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cis-2-Buten-1-ol** (also known as (Z)-2-Buten-1-ol or cis-crotyl alcohol), a key unsaturated alcohol in organic synthesis. The document details its chemical and physical properties, experimental protocols for its synthesis and characterization, and its primary chemical reactions, making it a valuable resource for professionals in chemistry and drug development.

Core Properties and Formula

cis-2-Buten-1-ol is a four-carbon unsaturated alcohol. Its structure features a hydroxyl group (-OH) and a carbon-carbon double bond in the cis configuration, which significantly influences its reactivity and physical properties.^{[1][2][3]}

Chemical Structure:

Primary chemical transformations of cis-2-Buten-1-ol.

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References

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